

Application Notes and Protocols for Enduracidin B In Vitro Antimicrobial Susceptibility Testing

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Compound of Interest

Compound Name: *Enduracidin B*

Cat. No.: *B15622910*

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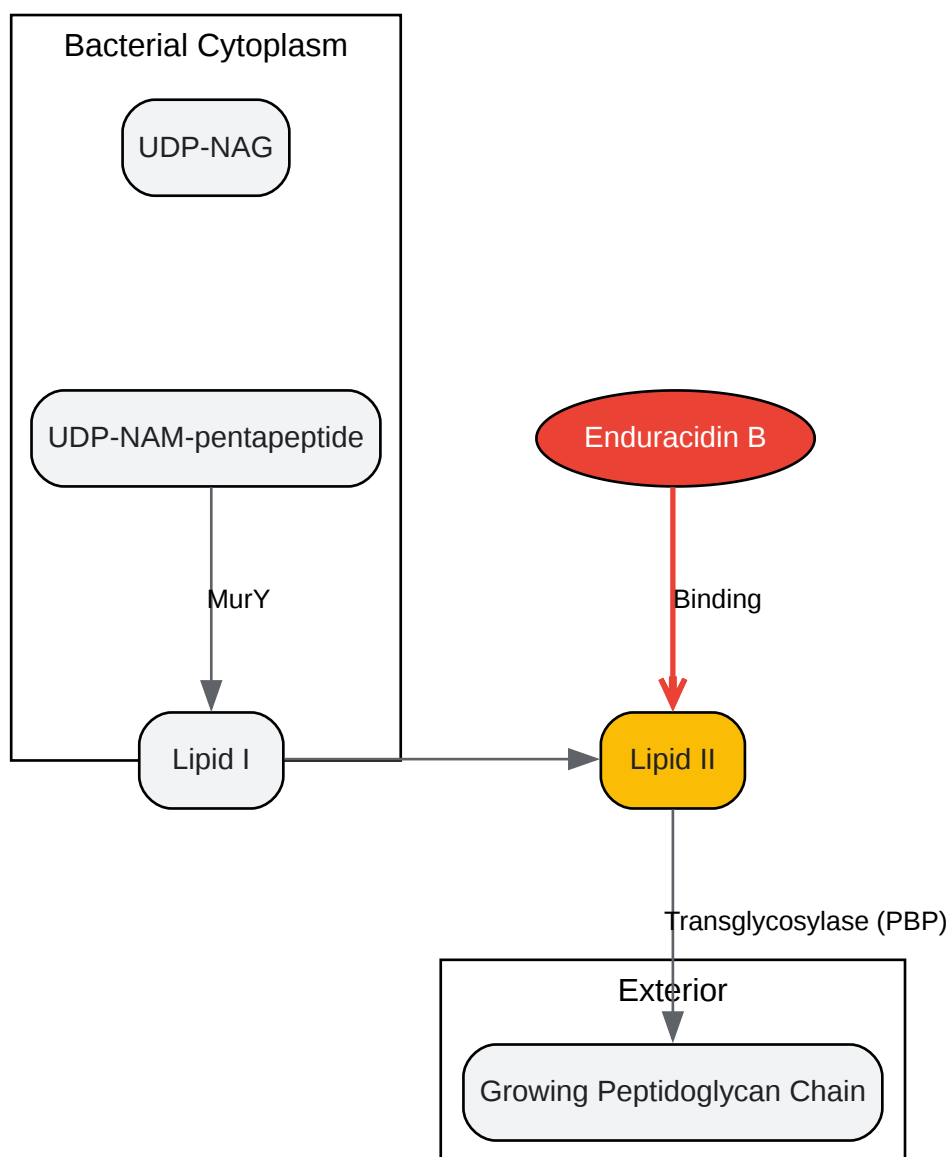
Introduction

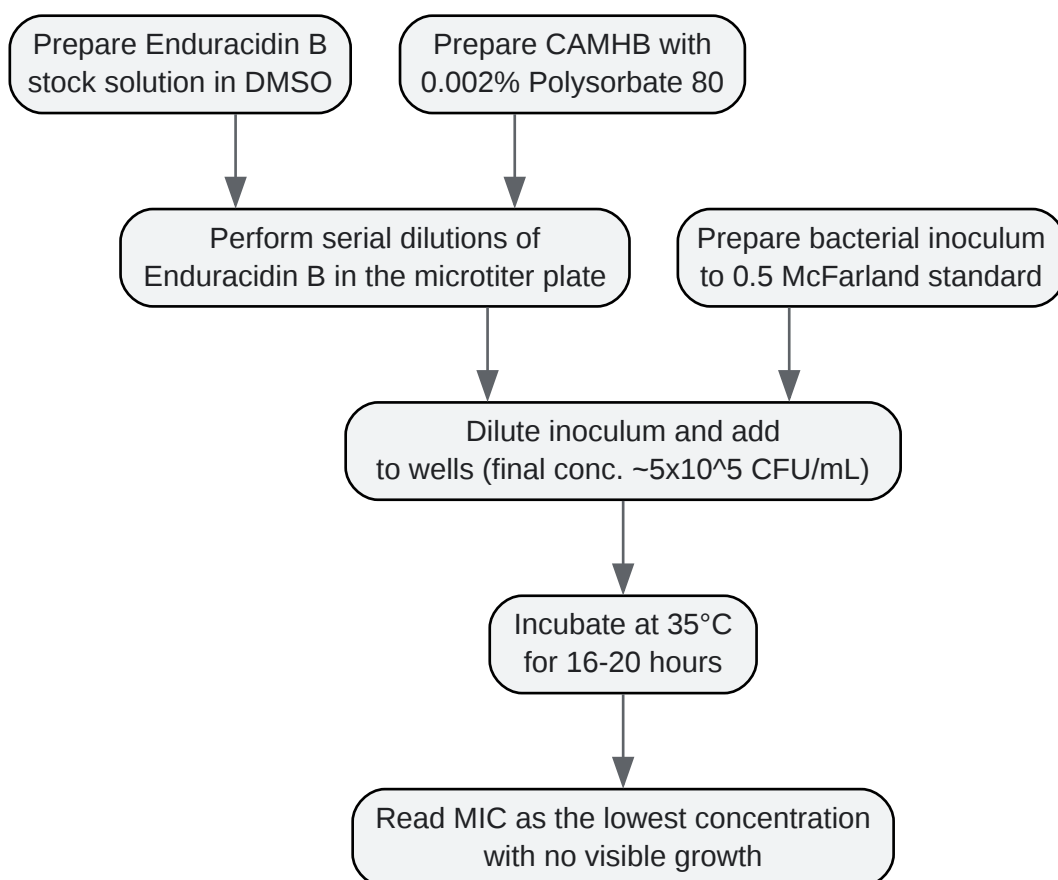
Enduracidin B is a lipoglycopeptide antibiotic belonging to the enduracidin family, which also includes enduracidin A. These antibiotics are produced by *Streptomyces fungicidicus*. The commercial product, enramycin, is a mixture of enduracidins A and B. Enduracidins exhibit potent bactericidal activity primarily against Gram-positive bacteria.^{[1][2]} Their mechanism of action involves the inhibition of peptidoglycan biosynthesis by binding to Lipid II, a critical precursor in the bacterial cell wall synthesis pathway.^{[1][2]} This mode of action is distinct from many other classes of antibiotics, suggesting a low potential for cross-resistance.

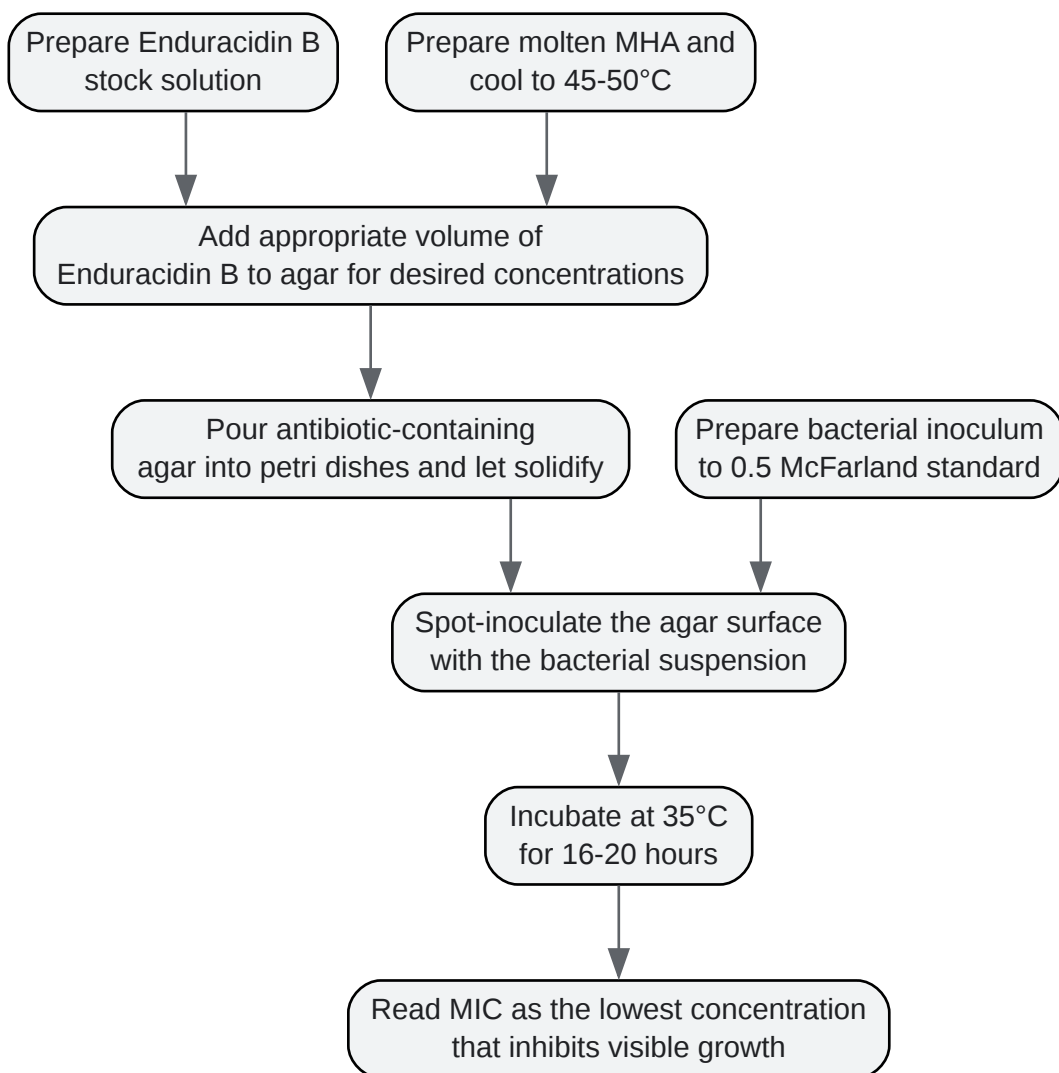
These application notes provide detailed protocols for determining the in vitro antimicrobial susceptibility of Gram-positive bacteria to **Enduracidin B** using standard methods, including broth microdilution, agar dilution, and disk diffusion. Given the lipophilic nature of **Enduracidin B**, special considerations, such as the potential for nonspecific binding to plastic surfaces, are addressed in the protocols.

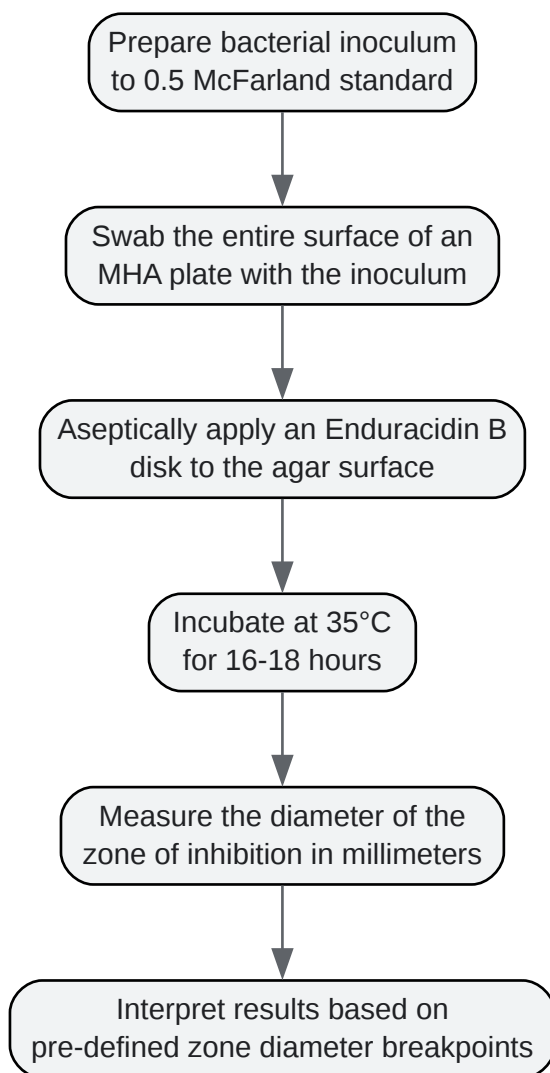
Mechanism of Action: Inhibition of Peptidoglycan Synthesis

Enduracidin B targets the transglycosylation step of peptidoglycan synthesis, a crucial process for maintaining the integrity of the bacterial cell wall.









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References

- 1. Evaluation of Apramycin Activity Against Methicillin-Resistant, Methicillin-Sensitive, and Vancomycin-Intermediate Staphylococcus aureus Clinical Isolates - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Anti-microbial activities of enduracidin (enramycin) in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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